

Butyl chloroformate safety data sheet (SDS) information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Butyl chloroformate

Cat. No.: B051088

[Get Quote](#)

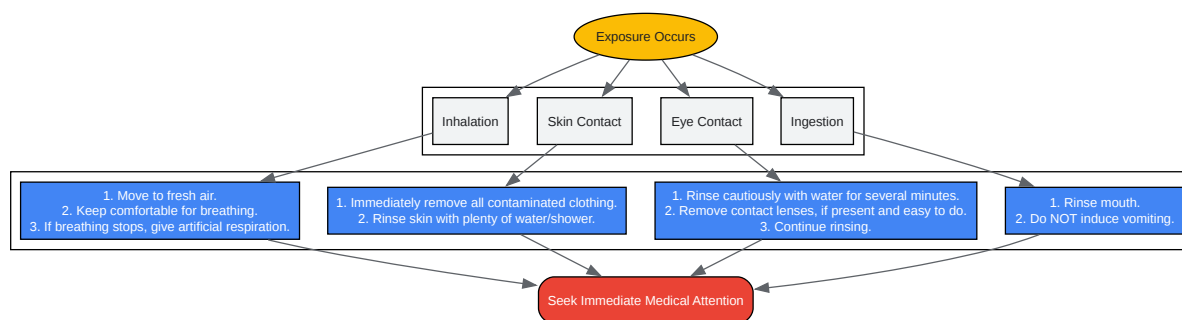
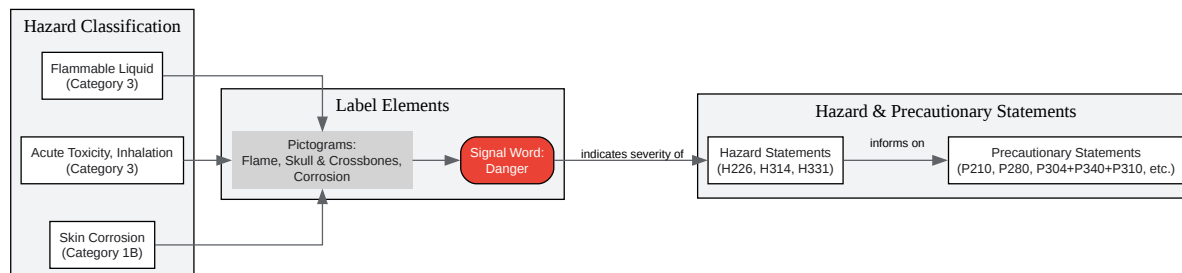
Hazard Identification and Classification

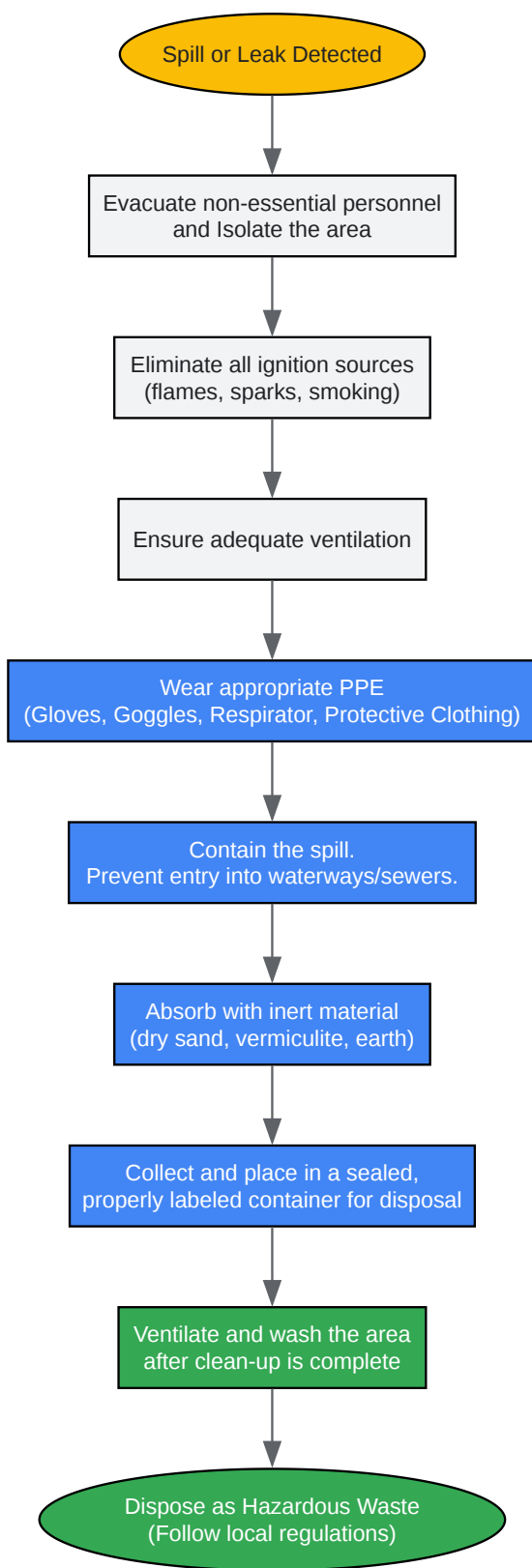
Butyl chloroformate is classified as a hazardous chemical. It is a flammable liquid that is harmful if swallowed, toxic if inhaled, and causes severe skin burns and eye damage.[1][2]

Table 1: GHS Hazard Classification

Classification	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapor[1][2]
Acute toxicity, Oral	4	H302: Harmful if swallowed[1]
Acute toxicity, Inhalation	3	H331: Toxic if inhaled[1][2]
Skin corrosion/irritation	1B	H314: Causes severe skin burns and eye damage[1][2]

The Globally Harmonized System (GHS) provides a logical framework for communicating the hazards of chemical products. This begins with hazard classification, which then dictates the appropriate signal word, pictograms, and hazard statements, leading to specific precautionary measures for safe handling and emergency response.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lobachemie.com [lobachemie.com]
- 2. valsynthese.ch [valsynthese.ch]
- To cite this document: BenchChem. [Butyl chloroformate safety data sheet (SDS) information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051088#butyl-chloroformate-safety-data-sheet-sds-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com